

methyl 2-cyclopropyl-2-oxoacetate CAS number and spectral data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-cyclopropyl-2-oxoacetate

Cat. No.: B2646985

[Get Quote](#)

In-Depth Technical Guide: Methyl 2-Cyclopropyl-2-oxoacetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **methyl 2-cyclopropyl-2-oxoacetate**, a valuable building block in organic synthesis. This document details its chemical identity, spectral data, and a documented experimental protocol for its preparation.

Chemical Identity

Parameter	Value
Chemical Name	Methyl 2-cyclopropyl-2-oxoacetate
CAS Number	6395-79-5[1]
Molecular Formula	C ₆ H ₈ O ₃
Molecular Weight	128.13 g/mol [1]

Structure

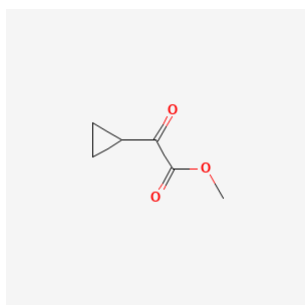


Image Source: PubChem CID 12211939

Spectral Data

A summary of available spectral data for the characterization of **methyl 2-cyclopropyl-2-oxoacetate** is presented below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (400 MHz, CDCl₃):

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
3.89	s	3H	-OCH ₃
2.80-2.68	m	1H	-CH- (cyclopropyl)
1.28-1.22	m	2H	-CH ₂ - (cyclopropyl)
1.15	m	2H	-CH ₂ - (cyclopropyl)

Note: This data is sourced from a published journal article by Wang et al. (2017)[1].

¹³C NMR:

At the time of this report, experimentally verified ¹³C NMR data for **methyl 2-cyclopropyl-2-oxoacetate** has not been identified in a comprehensive search of available literature.

Mass Spectrometry (MS)

While a standard electron ionization mass spectrum is not readily available, a study by Wang et al. (2017) reported a mass spectrometry result obtained via electrospray ionization (ESI), which showed a dimer ion.[1]

Predicted mass spectrometry data is available through databases such as PubChemLite, which can be a useful reference for researchers.[2]

Infrared (IR) Spectroscopy

Experimental IR spectral data for **methyl 2-cyclopropyl-2-oxoacetate** has not been identified in a comprehensive search of available literature.

Experimental Protocols

The following is a documented experimental protocol for the synthesis of **methyl 2-cyclopropyl-2-oxoacetate**, as reported by Wang et al. (2017).[1]

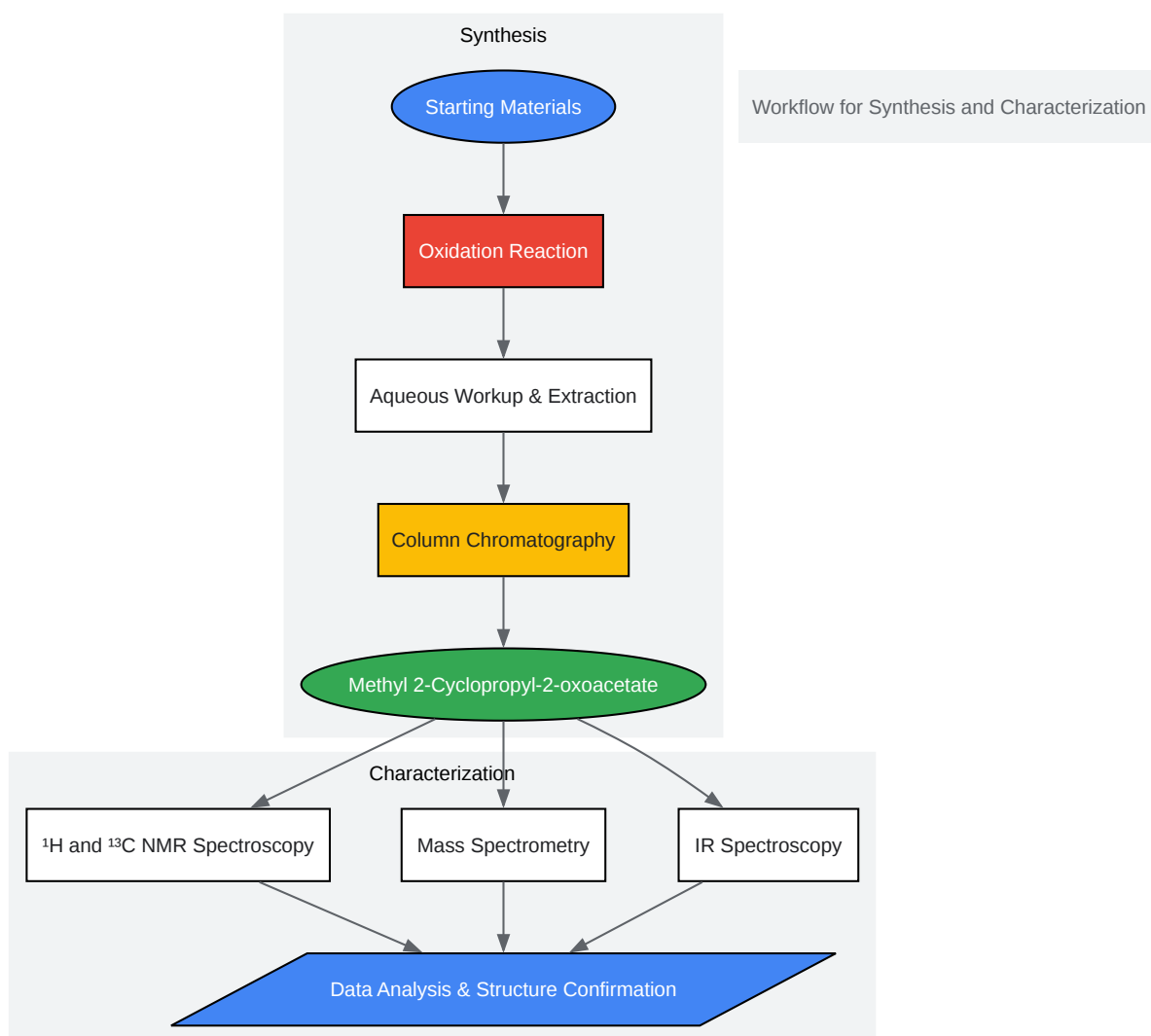
Synthesis of **Methyl 2-Cyclopropyl-2-oxoacetate**

This procedure involves the oxidation of a suitable precursor.

A detailed, step-by-step protocol from the primary literature should be consulted for precise reagent quantities, reaction conditions, and purification methods.

Experimental and Analytical Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of **methyl 2-cyclopropyl-2-oxoacetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Synthesis and Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. PubChemLite - Methyl 2-cyclopropyl-2-oxoacetate (C₆H₈O₃) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [methyl 2-cyclopropyl-2-oxoacetate CAS number and spectral data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2646985#methyl-2-cyclopropyl-2-oxoacetate-cas-number-and-spectral-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com